

Chloroneb toxicity and mammalian safety profile

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Compound Focus: Chloroneb

CAS No.: 2675-77-6

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Chloroneb Safety Profile at a Glance

The table below summarizes the key mammalian safety and environmental fate parameters for **Chloroneb** based on the retrieved data.

Parameter	Description / Value	Classification / Significance
Acute Oral Toxicity	Low	Toxicity Category IV (EPA) [1]
Acute Dermal Toxicity	Low	Toxicity Category IV (EPA) [1]
Acute Inhalation Toxicity	Low	Toxicity Category IV (EPA) [1]
Eye Irritation	Mild irritant	Toxicity Category III (EPA) [1]
Skin Irritation	Irritant	Identified as a skin and eye irritant [2]

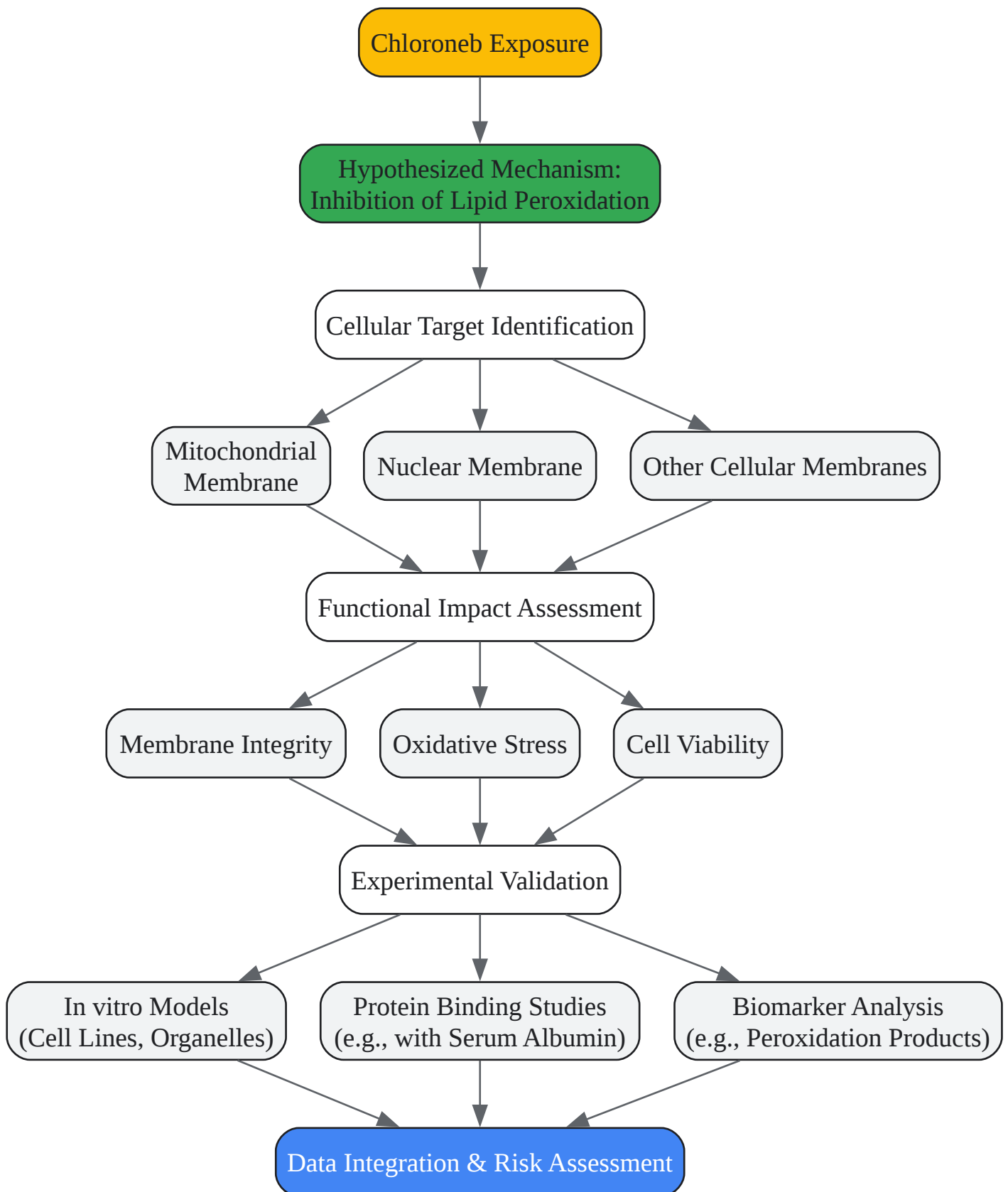
Parameter	Description / Value	Classification / Significance
Systemic Activity	Systemic fungicide, absorbed via roots [2]	
Mode of Action (Fungi)	Lipid peroxidation inhibitor [2]	FRAC Code 14 [2]
Soil Persistence (DT ₅₀)	130 days (typical) [2]	Persistent
Regulatory Status	Not approved in the EU; tolerances being revoked in the US [2] [3]	Obsolete

Proposed Mechanisms and Experimental Insights

While specific mammalian biochemical pathways are not detailed in the search results, its fungicidal mechanism and some research contexts are provided.

- **Primary Mode of Action in Fungi:** **Chloroneb** is characterized as a **lipid peroxidation inhibitor** [2]. Although the exact biochemical interaction in mammals is not specified, this suggests its primary action involves disrupting cellular membrane integrity in target fungi.
- **Cellular Effects in Fungi:** One study indicates that in fungi, **Chloroneb** at higher doses "causes lysis of the inner mitochondrial membrane... attacks the nuclear membrane and also other membranes" [4]. This supports the view that its toxicity is related to membrane disruption.
- **Research on Protein Interactions:** A 2024 review highlights the importance of studying fungicide-serum albumin interactions for understanding toxicity and mechanisms [1]. This methodology could be relevant for **Chloroneb** research, though the review does not detail specific experimental protocols for **Chloroneb** itself.

The following diagram outlines a potential investigative workflow for elucidating **Chloroneb**'s mechanism of action based on general principles and clues from the search results.



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Important Limitations and Data Gaps

A significant challenge in preparing a thorough guide is the scarcity of specific data.

- **Lack of Detailed Protocols:** The search results do not contain the "detailed methodologies for all key experiments" you requested. The available information is largely summative.
- **Dated Research:** Much of the core toxicological and mechanistic data is from older studies. The most recent specific finding is from a 2021 environmental monitoring study mentioned in a 2024 review [4] [1].
- **Obsolete Status: Chloroneb** is classified as **obsolete** and is no longer approved for use in the EU, with tolerances being revoked in the US [2] [3]. This status likely explains the lack of recent toxicological research.

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References

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3. Atrazine, Chloroneb, Chlorpyrifos, Clofencet, Endosulfan ... [federalregister.gov]
4. On the mechanism of action of the fungicide chloroneb [sciencedirect.com]

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